

# Raltitrexed dose calculation body surface area

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Raltitrexed

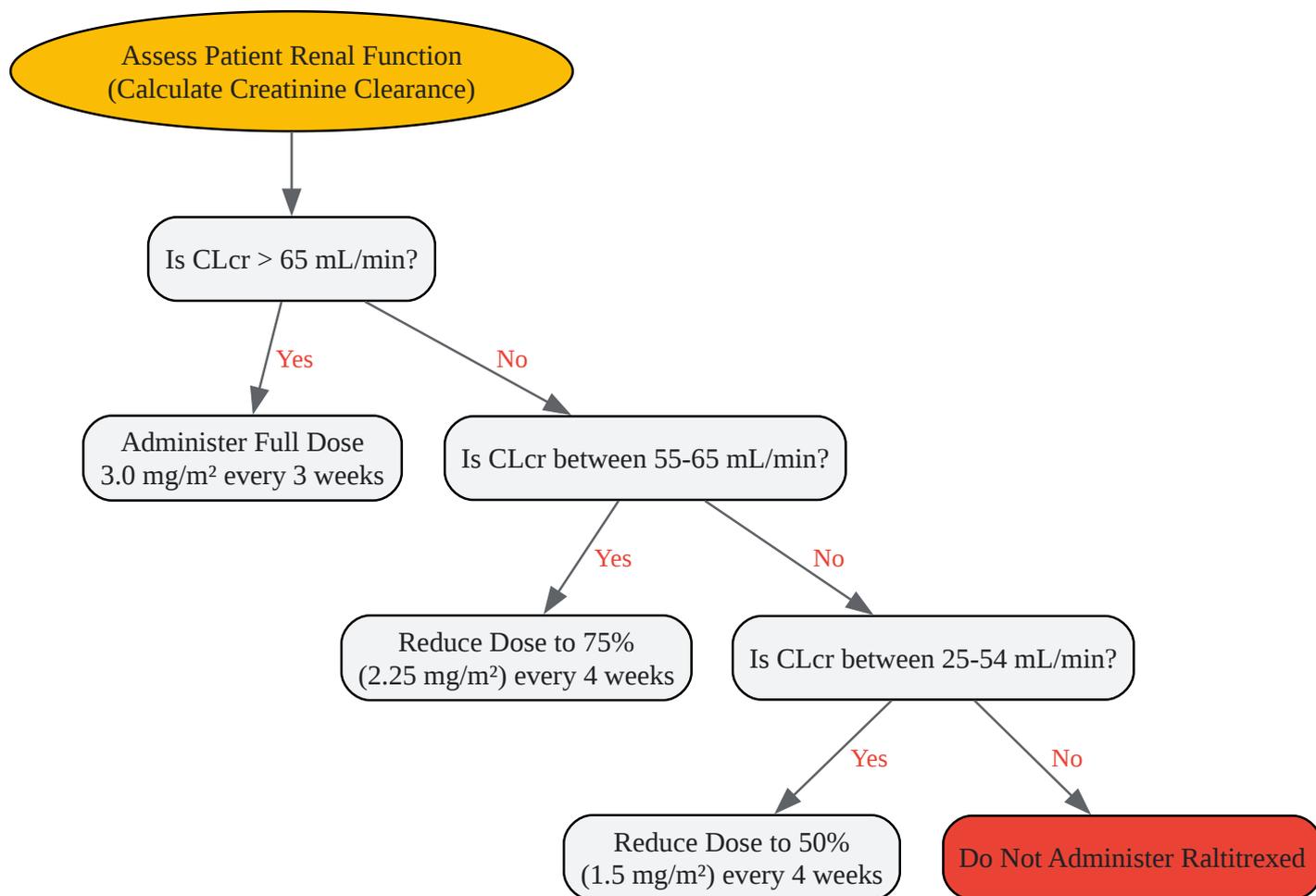
CAS No.: 112887-68-0

Cat. No.: S548873

[Get Quote](#)

## Critical Dose Modification for Renal Function

Renal function, measured by **creatinine clearance (CLcr)**, is the most critical factor for dose adjustment. Adherence to these modifications is essential to avoid life-threatening toxicity [1]. The following workflow and table outline the dose adjustment protocol.



Click to download full resolution via product page

Creatinine Clearance (CLcr)	Recommended Dose & Schedule	Reference
> 65 mL/min	Full dose: <b>3.0 mg/m<sup>2</sup></b> every <b>3 weeks</b>	[1]
55 - 65 mL/min	Reduced dose: <b>2.25 mg/m<sup>2</sup> (75% of standard)</b> every <b>4 weeks</b>	[1]
25 - 54 mL/min	Reduced dose: <b>1.5 mg/m<sup>2</sup> (50% of standard)</b> every <b>4 weeks</b>	[1]
< 25 mL/min	<b>Contraindicated.</b> Do not administer.	[1]

# Application in Clinical Research and Toxicity Management

## Novel Combination Regimens

Recent clinical research explores **raltitrexed** in combination therapies for refractory metastatic colorectal cancer (mCRC). The "RSF" regimen combines it with S-1 (an oral fluoropyrimidine) and fruquintinib (a VEGFR inhibitor) [2] [3].

- **Dosing Schedule in RSF Regimen:** **Raltitrexed** 3 mg/m<sup>2</sup> IV on Day 1, plus S-1 and fruquintinib orally for 14 days, in a 21-day cycle [2]. This demonstrates the standard 3 mg/m<sup>2</sup> dose can be safely integrated with other agents in a structured protocol.

## Management of Toxicities

**Raltitrexed** has the potential for severe toxicity, primarily affecting the gastrointestinal tract and bone marrow. The following table outlines required dose modifications for adverse events [4] [1].

Toxicity (Grade)	Action & Dose Modification for Subsequent Cycles
------------------	--

| **Diarrhea or Mucositis (Grade 2)** | Delay treatment until resolved to ≤ Grade 1. • 1st occurrence: No reduction. • 2nd: Reduce by 25%. • 3rd: Reduce by 50%. • 4th: Omit drug. | | **Diarrhea or Mucositis (Grade 3/4)** | Delay treatment until resolved to ≤ Grade 1. • 1st occurrence: Reduce by 50%. • 2nd occurrence: **Omit drug.** | | **Neutropenia/Thrombocytopenia (< 0.5 or < 50 x 10<sup>9</sup>/L)** | Delay treatment until recovery. Consider reducing by 25%. | | **Febrile Neutropenia** | Delay treatment until recovery. Consider reducing by 25%. |

For severe, life-threatening toxicity (e.g., Grade 4 diarrhea), discontinue **raltitrexed** permanently and initiate supportive care, which may include intravenous hydration, bone marrow support, and **leucovorin rescue** (25 mg/m<sup>2</sup> IV every 6 hours) [4] [1]. Note that leucovorin, folic acid, or related vitamins are **contraindicated** for concurrent use during normal treatment [1].

## Key Protocol Considerations for Professionals

- **Pre-Treatment Monitoring:** Before each cycle, perform a full blood count, liver function tests, and serum creatinine measurement [1]. Ensure neutrophil count  $> 2,000/\text{mm}^3$  and platelet count  $> 100,000/\text{mm}^3$  before infusion [1].
- **Elderly Patients:** Use with caution due to higher vulnerability to toxicity and potential decline in renal function. Ensure rigorous monitoring for myelosuppression and gastrointestinal toxicity [1].
- **Pharmacokinetic Insight:** Population pharmacokinetic studies confirm that **raltitrexed** clearance is linearly correlated with creatinine clearance. Additional covariates like body weight and serum albumin levels account for variability in volume of distribution, supporting the need for individualized dosing [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Tomudex 2 mg powder for solution for infusion [medicines.org.uk]
2. Raltitrexed, S-1 and fruquintinib (RSF) in the treatment ... [pmc.ncbi.nlm.nih.gov]
3. Raltitrexed, S-1 and fruquintinib (RSF) in the treatment of ... [bmccancer.biomedcentral.com]
4. 606-Colorectal metastatic raltitrexed [eviq.org.au]
5. Population pharmacokinetics of raltitrexed in patients with ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Raltitrexed dose calculation body surface area]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548873#raltitrexed-dose-calculation-body-surface-area>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)